

Technical Guide: 6-Bromo-1-chlorophthalazine (CAS No. 470484-70-9)

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Compound of Interest

Compound Name: 6-Bromo-1-chlorophthalazine

Cat. No.: B1343828

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Bromo-1-chlorophthalazine**, a key intermediate in pharmaceutical research and organic synthesis. It includes verified CAS number and structure, a summary of its physicochemical properties, and a detailed, plausible experimental protocol for its synthesis.

Chemical Identity and Structure

The compound **6-Bromo-1-chlorophthalazine** is unequivocally identified by the CAS Registry Number 470484-70-9.^{[1][2][3][4]} Its chemical structure is characterized by a phthalazine core, substituted with a bromine atom at the 6th position and a chlorine atom at the 1st position.

Molecular Structure:

Chemical Structure of **6-Bromo-1-chlorophthalazine**

Physicochemical Properties

A summary of the key quantitative data for **6-Bromo-1-chlorophthalazine** is presented in the table below. This information is crucial for its handling, characterization, and use in synthetic applications.

Property	Value	Source
CAS Number	470484-70-9	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₄ BrCIN ₂	[1]
Molecular Weight	243.49 g/mol	[1] [2]
Appearance	Pale-yellow to Yellow-brown Solid	
Boiling Point (Predicted)	419.2 ± 25.0 °C at 760 mmHg	[1]
Density (Predicted)	1.762 ± 0.06 g/cm ³	[5]
SMILES	C1C=C2C=CC(Br)=CC2=CN=N1	[2] [5]
InChI Key	GHENEHYQUQKATD-UHFFFAOYSA-N	[5]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **6-Bromo-1-chlorophthalazine** is not readily available in the searched literature, a plausible synthetic route can be proposed based on the well-established synthesis of the related compound, 6-Bromo-4-chlorophthalazin-1(2H)-one.^[6] The following protocol describes a two-step process starting from 6-Bromophthalazin-1(2H)-one.

Step 1: Synthesis of 6-Bromophthalazin-1(2H)-one

This intermediate can be synthesized from 4-bromophthalic anhydride and hydrazine hydrate.

Step 2: Chlorination of 6-Bromophthalazin-1(2H)-one to yield **6-Bromo-1-chlorophthalazine**

Materials and Reagents:

- 6-Bromophthalazin-1(2H)-one
- Phosphorus oxychloride (POCl₃)

- Toluene (anhydrous)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

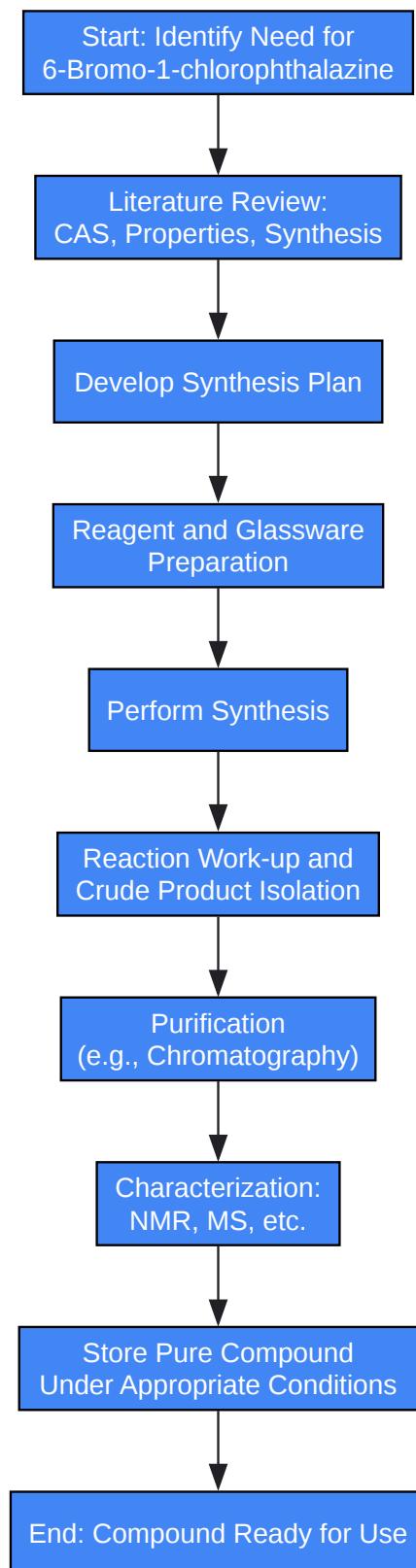
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 6-Bromophthalazin-1(2H)-one (1.0 eq) in anhydrous toluene.
- Slowly add phosphorus oxychloride (POCl_3) (3.0-5.0 eq) to the suspension at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and carefully quench the excess POCl_3 by slowly adding the reaction mixture to crushed ice.
- Neutralize the acidic solution by the slow addition of a saturated aqueous solution of sodium bicarbonate until the pH is approximately 7-8.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers and wash with brine, then dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purify the crude **6-Bromo-1-chlorophthalazine** by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford the pure product.

Characterization:

The final product should be characterized by standard analytical techniques, such as ^1H NMR, ^{13}C NMR, and mass spectrometry, to confirm its identity and purity.

Logical Workflow for Compound Handling and Synthesis

The following diagram illustrates a typical workflow for the handling, synthesis, and characterization of a chemical compound like **6-Bromo-1-chlorophthalazine** in a research setting.



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